

A Researcher's Guide to the Cross-Reactivity of Rapamycin Analogs

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: XL388-C2-amide-PEG9-NH2
hydrochloride

Cat. No.: B15557029

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the cross-reactivity of rapamycin and its analogs, commonly known as "rapalogs," focusing on their interactions with the primary cellular targets: FK506-binding protein 12 (FKBP12), mTOR Complex 1 (mTORC1), and mTOR Complex 2 (mTORC2). The information presented herein is supported by experimental data to facilitate informed decisions in research and drug development.

Introduction

Rapamycin is a macrolide compound that, along with its analogs, exerts its biological effects by first forming a complex with the intracellular protein FKBP12.^{[1][2]} This drug-protein complex then allosterically inhibits the serine/threonine kinase mTOR, primarily within the context of mTORC1.^[1] First-generation rapalogs, such as everolimus and temsirolimus, were developed to improve upon the pharmacokinetic properties of rapamycin.^[1] More recently, second-generation mTOR inhibitors have been developed as ATP-competitive inhibitors that can target both mTORC1 and mTORC2, offering a broader spectrum of activity. Understanding the

specific binding affinities and inhibitory concentrations of these analogs is crucial for their application in targeted therapies.

Comparative Analysis of Binding Affinities and Inhibitory Concentrations

The following tables summarize the binding affinities (K_d , K_i) and half-maximal inhibitory concentrations (IC_{50}) of various rapamycin analogs for FKBP12, mTORC1, and mTORC2. It is important to note that these values can vary depending on the specific experimental conditions, cell lines, and assay formats used.

First-Generation Rapamycin Analogs (Rapalogs)

These analogs are allosteric inhibitors that primarily target mTORC1.

Compound	Target	Assay Type	Value (nM)	Reference
Rapamycin	FKBP12	Isothermal Titration Calorimetry (ITC)	0.24 (K_d)	[3]
Rapamycin	FKBP12-FRB (mTOR)	Isothermal Titration Calorimetry (ITC)	0.10 (K_d)	[3]
Rapamycin	mTOR (in HEK293 cells)	Cellular Assay	~0.1 (IC_{50})	[4]
Everolimus	FKBP12	Cell-free Assay	1.6 - 2.4 (IC_{50})	[4]
Temsirolimus	mTOR	Cell-free Assay	1760 (IC_{50})	---
Ridaforolimus	mTOR (in HT- 1080 cells)	Cellular Assay	0.2 (IC_{50})	---
Zotarolimus	FKBP12	Cell-free Assay	2.8 (IC_{50})	---

Note: Temsirolimus is a prodrug of rapamycin.

Cellular Proliferation IC_{50} Values for First-Generation Rapalogs:

Compound	Cell Line	IC50 (nM)	Reference
Rapamycin	Caki-2 (Renal)	1.8 ± 0.5	[1]
Rapamycin	786-O (Renal)	2.5 ± 0.7	[1]
Rapamycin	MCF-7 (Breast)	~1-10	[1]
Everolimus	Caki-2 (Renal)	2.2 ± 0.6	[1]
Everolimus	786-O (Renal)	3.1 ± 0.9	[1]
Everolimus	MCF-7 (Breast)	~1-10	[5]
Temsirolimus	Caki-2 (Renal)	2.9 ± 0.8	[1]
Temsirolimus	786-O (Renal)	4.1 ± 1.1	[1]

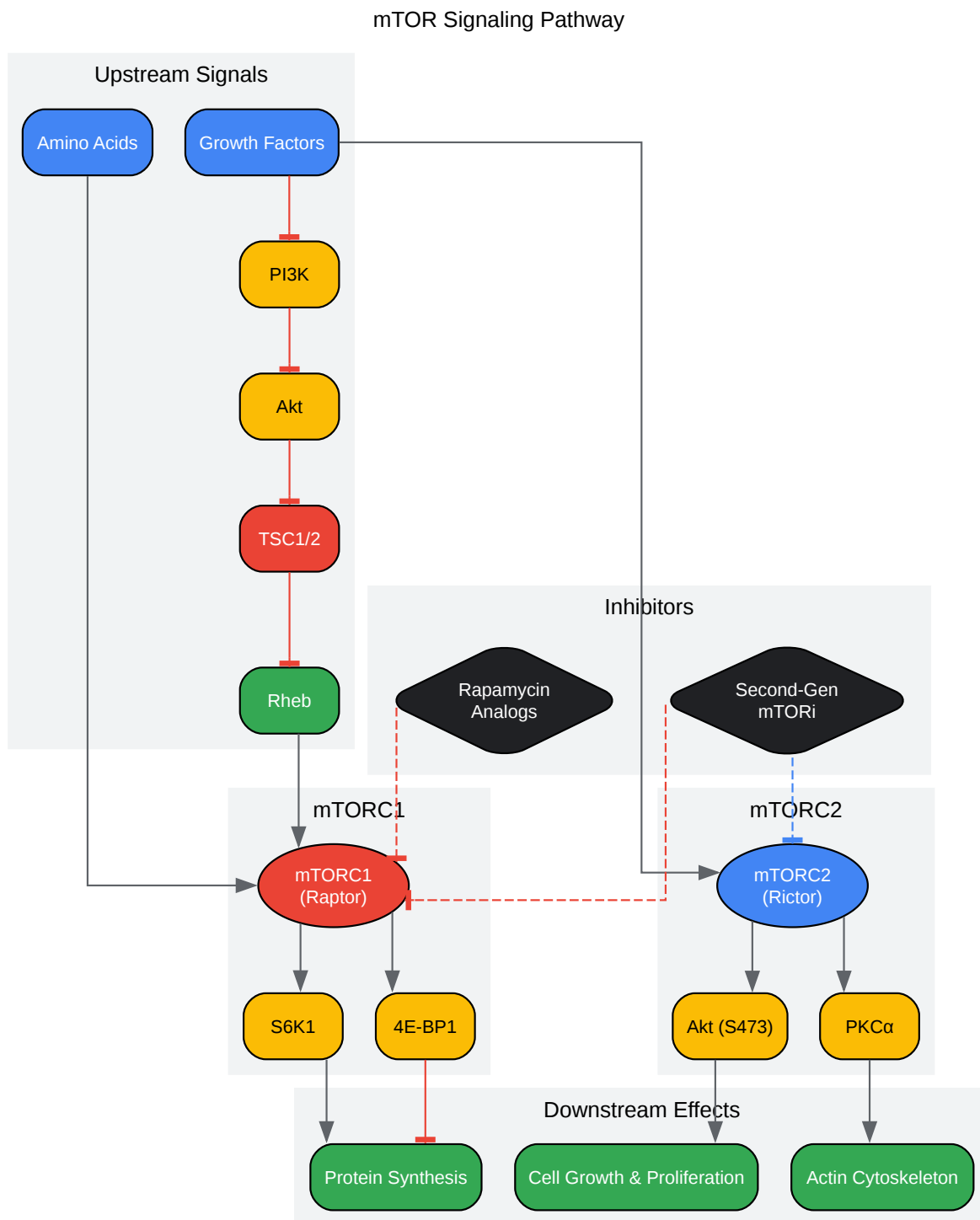
Second-Generation mTOR Inhibitors

These are ATP-competitive inhibitors, many of which dually target mTORC1 and mTORC2.

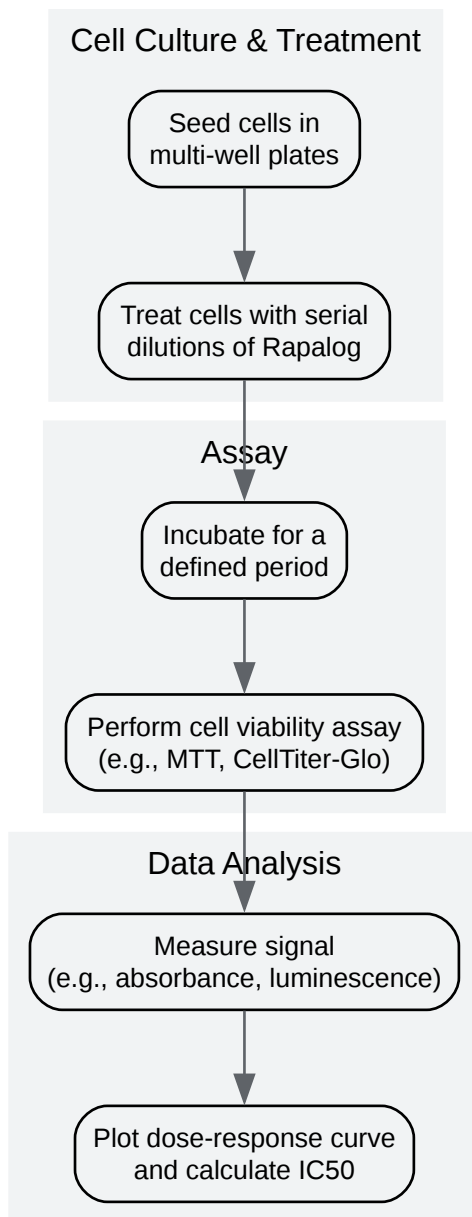
Compound	Target	Assay Type	IC50 (nM)	Reference
Dual mTORC1/mTOR C2 Inhibitors				
OSI-027	mTORC1	Biochemical Assay	22	[6][7][8]
mTORC2	Biochemical Assay	65	[6][7][8]	
AZD8055	mTOR	Cell-free Kinase Assay	0.8	[6][9]
Vistusertib (AZD2014)	mTOR	Cell-free Kinase Assay	2.8	[9]
INK128 (Sapanisertib)	mTOR	Cell-free Assay	1	[10]
PP242	mTORC1	Biochemical Assay	8	[6]
mTORC2	Biochemical Assay	80	[6]	
Torin 1	mTOR	In vitro Kinase Assay	3	[7]
KU-0063794	mTOR	Cell-free Assay	~10	[2][4]
Dual PI3K/mTOR Inhibitors				
BEZ235 (Dactolisib)	PI3K $\alpha/\gamma/\delta/\beta$ / mTOR	Cell-free Assay	4 / 5 / 7 / 75 / 6	[4]
GSK2126458 (Omipalisib)	mTORC1 / mTORC2	Cell-free Assay	0.18 / 0.3	[4][10]

Signaling Pathways and Experimental Workflows

To provide a comprehensive understanding of the cross-reactivity of rapamycin analogs, the following diagrams illustrate the mTOR signaling pathway and a typical experimental workflow for assessing inhibitor potency.



Experimental Workflow for IC50 Determination



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. Advances in mTOR Inhibitors \[bocsci.com\]](#)
- [3. Rapamycin recruits SIRT2 for FKBP12 deacetylation during mTOR activity modulation in innate immunity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. selleckchem.com \[selleckchem.com\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. Current development of the second generation of mTOR inhibitors as anticancer agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. mTOR kinase inhibitors as potential cancer therapeutic drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
- [10. mTOR Inhibitors at a Glance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [A Researcher's Guide to the Cross-Reactivity of Rapamycin Analogs]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557029/docs#a-researcher-s-guide-to-the-cross-reactivity-of-rapamycin-analogs\]](https://www.benchchem.com/product/b15557029/docs#a-researcher-s-guide-to-the-cross-reactivity-of-rapamycin-analogs)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)